

Essential Safety and Operational Guide for Handling Fonofos

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Compound of Interest

Compound Name: Fonofos

Cat. No.: B052166

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This guide provides critical safety protocols, personal protective equipment (PPE) requirements, and disposal procedures for the handling of **Fonofos** (CAS 944-22-9). **Fonofos** is a highly toxic organophosphate insecticide that can be fatal if inhaled, swallowed, or in contact with skin.^[1] It is imperative that all personnel adhere to the following guidelines to mitigate the risks associated with its use in a laboratory setting.

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory to prevent dermal, ocular, and respiratory exposure.^[2]

- **Hand Protection:** Wear durable, chemical-resistant gauntlet-style gloves, such as Nitrile or Neoprene.^[3] Do not use leather or fabric gloves. The exterior of the gloves should be washed before removal.^[4]
- **Body Protection:** A chemical-resistant suit or coveralls (e.g., Tychem® BR, Responder®, or equivalent) must be worn over long-sleeved shirts and long pants.^{[2][3]} For mixing and loading operations, a chemical-resistant apron is also required.^[5]
- **Eye and Face Protection:** Tightly fitting safety goggles with side shields are necessary.^[2] When there is a risk of splashing, a face shield must be worn in addition to goggles.^{[2][5]}
- **Respiratory Protection:** A NIOSH-approved respirator is required.^[6] For airborne concentrations exceeding 0.1 mg/m³, a supplied-air, full-facepiece respirator operating in a

pressure-demand or other positive-pressure mode is required.[3]

- Foot Protection: Wear chemical-resistant boots. Pant legs should be worn outside of the boots to prevent the chemical from entering.[2]

Quantitative Data Summary

The following table summarizes key quantitative data for **Fonofos**, highlighting its physical properties and exposure limits.

Property	Value
Chemical Formula	C ₁₀ H ₁₅ OPS ₂
Molecular Weight	246.3 g/mol [7]
Appearance	Light-yellow liquid with a pungent, aromatic odor.[7][8]
Boiling Point	130 °C at 0.013 kPa[7]
Flash Point	>201 °F (>94 °C)[7]
Vapor Pressure	0.0002 mmHg at 25 °C (77 °F)[7][8]
Water Solubility	15.7 mg/L at 20 °C[7]
NIOSH REL (10-hr TWA)	0.1 mg/m ³ (skin)[3][8]
ACGIH TLV (8-hr TWA)	0.1 mg/m ³ [3]
PAC-1	0.3 mg/m ³ [3]
PAC-2	1.3 mg/m ³ [3]
PAC-3	53 mg/m ³ [3]

Safe Handling and Storage

- Work exclusively in a well-ventilated area or under a chemical fume hood.[1]
- Prohibit smoking and open flames in areas where **Fonofos** is handled or stored.[3]

- Wash hands thoroughly after handling and before eating, drinking, smoking, or using the toilet.[3]
- Store in tightly closed, original containers in a cool, well-ventilated, and locked area.[1][3]
- Store away from incompatible materials such as strong oxidizing agents.[1]

Emergency Procedures and Disposal

First Aid Measures

Immediate medical attention is critical in case of exposure.

- Ingestion: If swallowed, immediately call a poison control center or doctor. Rinse mouth.[1]
- Inhalation: Move the person to fresh air. If breathing has stopped, begin rescue breathing. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Seek immediate medical attention.[3][8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]

Experimental Protocols

Spill Decontamination Protocol

This protocol outlines the steps for cleaning a **Fonofos** spill.

- Evacuate and Isolate: Immediately evacuate the area and restrict access. Keep personnel upwind to avoid vapors.[9][10]
- Don PPE: Before responding, don the full personal protective equipment detailed above.
- Contain Spill: Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spill.[1][7]

- **Collect Absorbed Material:** Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealable container for hazardous waste.[2]
- **Decontaminate Area:**
 - First, scrub the spill area with a strong industrial detergent and water.[11]
 - As **Fonofos** is an organophosphate, a secondary decontamination step using a 10% solution of lye (sodium hydroxide) or a solution of sodium hypochlorite (bleach) can be used to chemically degrade the remaining residue.[11][12]
 - Caution: When using chemical decontaminants, be aware of the potential for vigorous reactions or the creation of toxic by-products.[12]
- **Dispose of Waste:** All contaminated materials, including absorbents and cleaning supplies, must be disposed of as hazardous waste according to local, state, and federal regulations.[9]

Empty Container Disposal: Triple-Rinsing Protocol

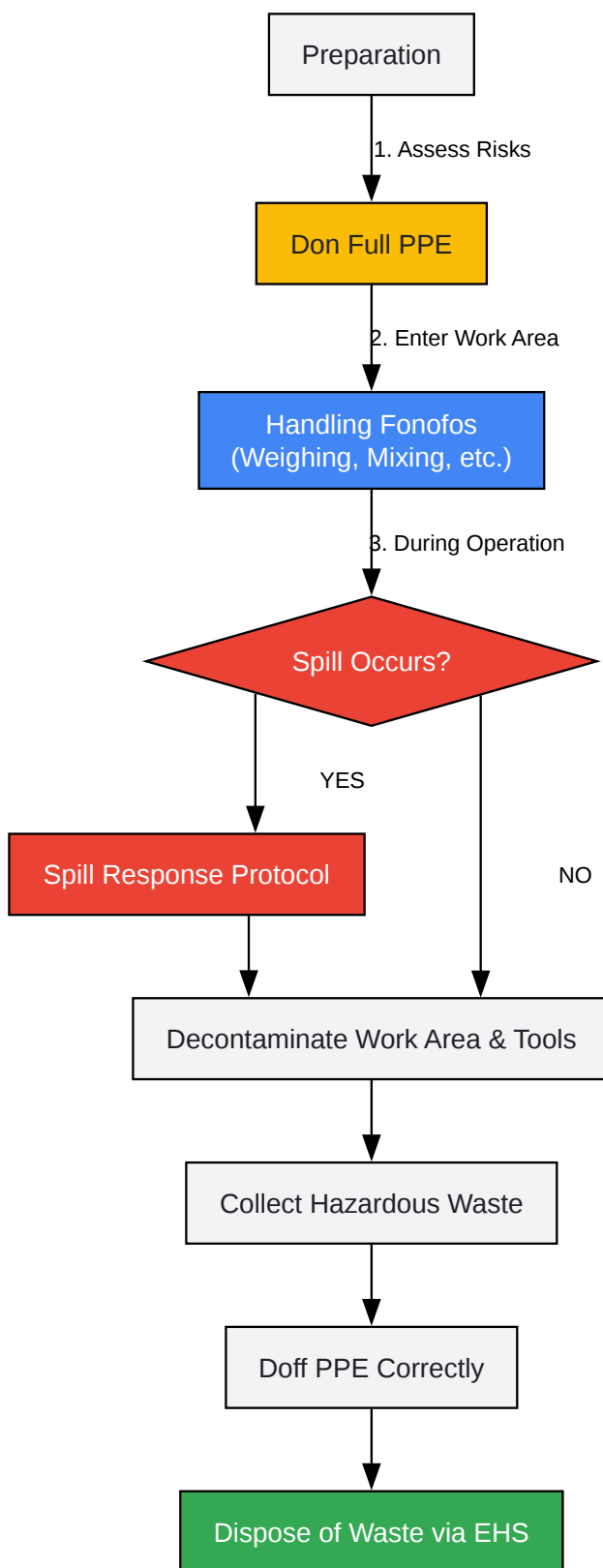
Empty **Fonofos** containers are considered hazardous waste and must be properly rinsed before disposal.[13]

- **Initial Drain:** Empty the container's contents into the spray tank, allowing it to drain for an additional 30 seconds after the flow becomes drops.[13]
- **First Rinse:** Fill the container to 20-25% capacity with clean water, securely replace the cap, and shake or roll it vigorously for at least 30 seconds. Pour the rinsate into the spray tank, allowing it to drain completely.[13]
- **Second and Third Rinses:** Repeat the rinsing procedure two more times.[13]
- **Render Unusable:** After the final rinse, puncture and crush the container to prevent reuse.[9]
- **Disposal:** Dispose of the triple-rinsed container in accordance with institutional and regulatory guidelines. This may involve a designated hazardous waste pickup or a specific recycling program like drumMUSTER.[13]

Waste Disposal

All **Fonofos** waste, including unused product and contaminated materials from spills, must be treated as hazardous waste.^[9] It should be placed in a designated, leak-proof, and clearly labeled container.^[9] Arrange for disposal through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.^[9] Never pour **Fonofos** waste down the drain.^[9]

Operational Workflow for Handling Fonofos



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Caption: Logical workflow for the safe handling and disposal of **Fonofos**.

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